

Essential Safety and Logistics for Handling 3-Hydroxycotinine

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Compound of Interest

Compound Name: 3-Hydroxycotinine

Cat. No.: B1251162

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **3-Hydroxycotinine**, including operational and disposal plans, to foster a secure laboratory environment and support research excellence.

I. Chemical and Physical Properties

3-Hydroxycotinine is the primary metabolite of cotinine, which itself is a metabolite of nicotine. [1][2] It is frequently used as a biomarker to study tobacco and secondhand smoke exposure. [2]

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₂	[2][3][4]
Molecular Weight	192.22 g/mol	[2][3][4]
Appearance	Solid, powder, or crystals	[5]
Color	White to light off-white	
Melting Point	103-106 °C	[1]
Storage Temperature	-20°C or 2-8°C	[3]

II. Hazard Identification and Safety Precautions

3-Hydroxycotinine is considered a hazardous chemical and is toxic if swallowed.[3][4][5] It can also cause skin and serious eye irritation, and may cause respiratory irritation.[3]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	3	H301: Toxic if swallowed	GHS06 (Skull and crossbones)
Skin Irritation	2	H315: Causes skin irritation	GHS07 (Exclamation mark)
Eye Irritation	2A	H319: Causes serious eye irritation	GHS07 (Exclamation mark)
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	GHS07 (Exclamation mark)

Precautionary Statements:

- Prevention: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product. Wear protective gloves, protective clothing, eye protection, and face protection. Avoid breathing dust, fume, gas, mist, vapors, or spray. Use only outdoors or in a well-ventilated area.[3]
- Response: If swallowed, immediately call a poison center or doctor. Rinse mouth. If on skin, wash with plenty of soap and water. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][5]
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.[3][5]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[3]

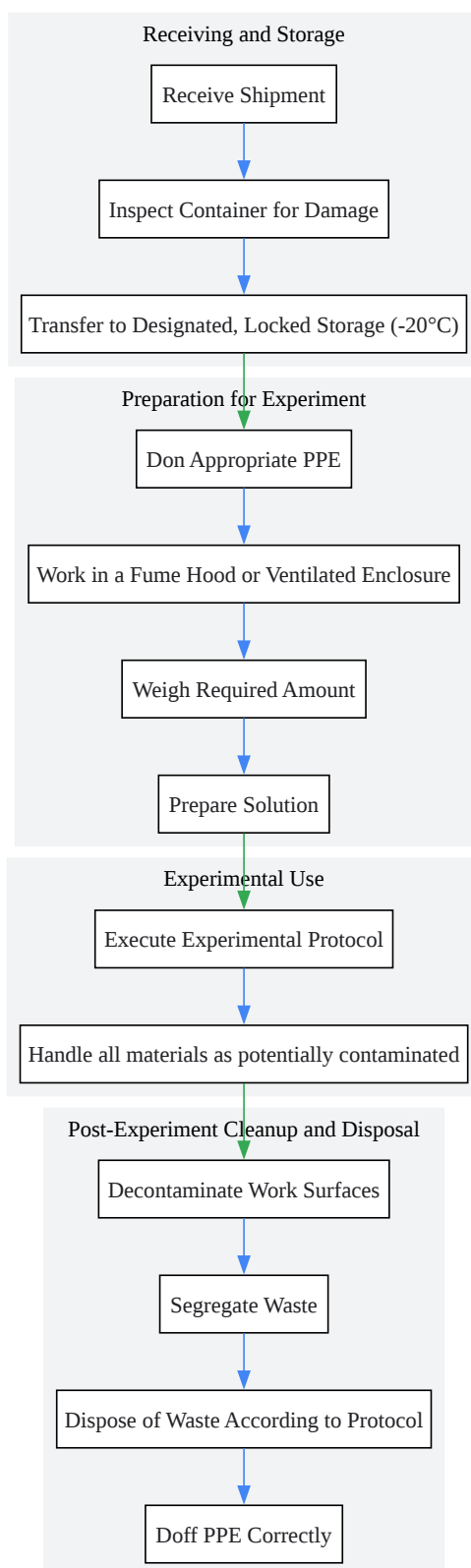
III. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling **3-Hydroxycotinine**. The following table outlines the recommended PPE.

Body Part	PPE Recommendation	Rationale
Hands	Two pairs of powder-free nitrile gloves meeting ASTM D6978 standard.[6]	Prevents skin contact and absorption. Double-gloving is recommended for handling hazardous chemicals.
Eyes/Face	Safety goggles or a face shield.[6][7]	Protects against splashes and airborne particles.[7]
Body	A disposable, polyethylene-coated polypropylene gown with a closed back.[6][8]	Provides a barrier against spills and contamination.
Respiratory	A fit-tested N95 or N100 respirator.[6][9]	Necessary when handling the powder outside of a containment device to prevent inhalation.
Feet	Disposable, skid-resistant shoe covers.[8]	Prevents the spread of contamination outside of the laboratory.

IV. Operational Plan: Handling and Experimental Workflow

The following workflow outlines the key steps for safely handling **3-Hydroxycotinine** in a laboratory setting, from receiving to use in an experiment.



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Caption: Workflow for Handling **3-Hydroxycotinine**.

V. Experimental Protocol: Sample Preparation for LC-MS/MS Analysis

The following is a generalized protocol for the preparation of serum or plasma samples for the quantification of **3-Hydroxycotinine** using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a common application for this compound.[\[10\]](#)[\[11\]](#)[\[12\]](#)

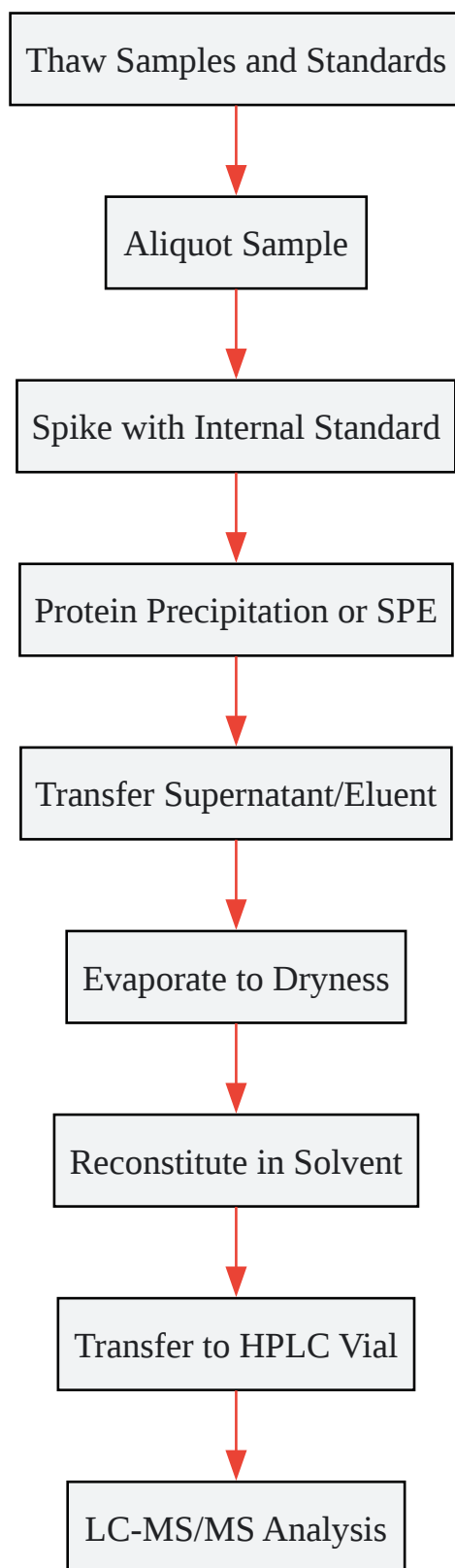
Materials:

- Serum or plasma samples
- **3-Hydroxycotinine** standard
- Isotope-labeled internal standard (e.g., methyl-D3-hydroxycotinine)[\[11\]](#)
- Reagents for protein precipitation (e.g., perchloric acid) or solid-phase extraction (SPE)
- Organic solvents (e.g., isopropanol, methylene chloride)[\[11\]](#)
- Vortex mixer
- Centrifuge
- HPLC vials

Procedure:

- **Sample Thawing:** Allow frozen serum/plasma samples and standards to thaw at room temperature.
- **Aliquoting:** Aliquot a specific volume (e.g., 100 μ L) of the sample, standard, or quality control into a labeled microcentrifuge tube.[\[12\]](#)
- **Internal Standard Spiking:** Add a known concentration of the isotope-labeled internal standard to each tube.[\[11\]](#)
- **Protein Precipitation/Extraction:**

- For Protein Precipitation: Add a protein precipitating agent, vortex, and centrifuge to pellet the proteins.[\[12\]](#)
- For Solid-Phase Extraction (SPE): Apply the sample to a conditioned SPE plate to extract the analytes.[\[11\]](#)
- Supernatant/Eluent Transfer: Carefully transfer the supernatant (after precipitation) or the eluent (after SPE) to a clean tube.
- Evaporation: Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the dried extract in a mobile phase-compatible solvent.
- Transfer to Vial: Transfer the reconstituted sample to an HPLC vial for analysis.



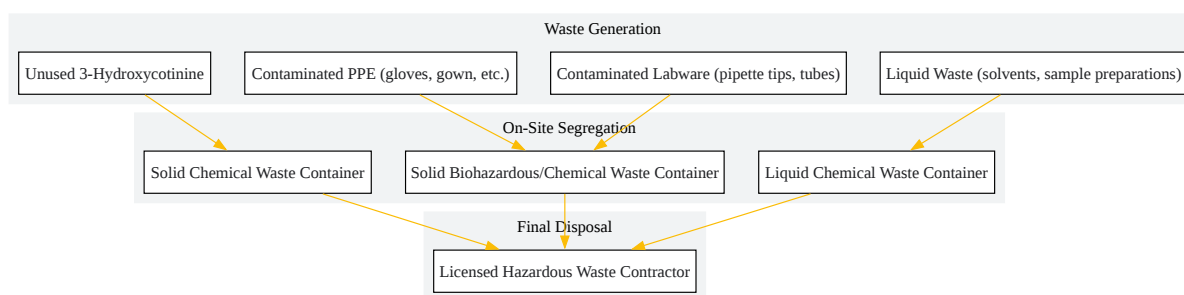
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Caption: Sample Preparation for LC-MS/MS Analysis.

VI. Disposal Plan

Proper disposal of **3-Hydroxycotinine** and associated contaminated materials is critical to prevent environmental contamination and ensure personnel safety.

Waste Segregation and Disposal Pathway:



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Caption: Waste Disposal Pathway for **3-Hydroxycotinine**.

Disposal Procedures:

- Solid Waste:
 - Unused or expired **3-Hydroxycotinine** powder should be collected in a designated, labeled hazardous solid chemical waste container.
 - Contaminated solid waste, such as gloves, gowns, and plasticware, should be placed in a separate, clearly labeled hazardous waste container.
- Liquid Waste:

- All liquid waste containing **3-Hydroxycotinine** should be collected in a designated, labeled hazardous liquid chemical waste container.
- Do not mix incompatible waste streams.
- Decontamination:
 - All work surfaces and equipment should be decontaminated with an appropriate cleaning agent after use.
- Final Disposal:
 - All waste must be disposed of through a licensed hazardous waste disposal service in accordance with local, state, and federal regulations.[3]

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